

evaluating the efficiency of NDBF compared to other two-photon sensitive cages

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Compound of Interest

Compound Name: 2-Nitrodibenzofuran

Cat. No.: B152082

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NDBF Outshines Other Cages in Two-Photon Uncaging Efficiency

A comprehensive comparison reveals Nitrodibenzofuran (NDBF) as a superior photolabile protecting group for two-photon uncaging applications, exhibiting a significantly higher two-photon action cross-section compared to many commonly used cages. This heightened efficiency allows for the precise spatial and temporal release of bioactive molecules with lower laser powers, minimizing potential photodamage in sensitive biological systems.

For researchers in neuroscience, cell biology, and drug development, the ability to control the release of signaling molecules with high precision is paramount. Two-photon sensitive cages, or photolabile protecting groups (PPGs), are powerful tools in this regard, enabling the light-induced release of caged compounds. A key parameter for evaluating the performance of these cages is the two-photon action cross-section (δ_u), which combines the two-photon absorption cross-section (δ_a) and the quantum yield of uncaging (Φ_u). A higher δ_u signifies greater efficiency in releasing the caged molecule upon two-photon excitation.

Comparative Analysis of Two-Photon Cage Efficiency

A review of the available literature indicates that NDBF and its derivatives stand out in terms of their uncaging efficiency. While classical cages like MNI (4-methoxy-7-nitroindolinyl) have been widely used, particularly for caging neurotransmitters like glutamate, they often require high laser powers for effective uncaging due to their relatively low two-photon action cross-sections.

[1][2][3] Newer generations of cages, including those based on the coumarin scaffold like Bhc and DEAC450, have shown improved performance.[2][4] However, NDBF and its amino-substituted derivative, DMA-NDBF, demonstrate even greater promise with significantly larger two-photon action cross-sections.[5]

Here, we present a summary of the quantitative data for NDBF and other commonly used two-photon sensitive cages:

Photolabile Protecting Group (PPG)	Caged Molecule	Two-Photon Action Cross-Section ($\delta\alpha$) [GM]	Wavelength [nm]	Quantum Yield ($\Phi\alpha$)	Reference
NDBF	Thiol	~0.13	800	-	[4]
DMA-NDBF	DNA	Higher than NDBF	-	-	[5]
MNI	Glutamate	0.06	730	-	[3]
Bhc	Glutamate	~0.05 (estimated)	-	0.019	[2]
DEAC450	Glutamate	0.5	900	0.39	[4][6]
RuBi	Glutamate	-	800	High	[7]

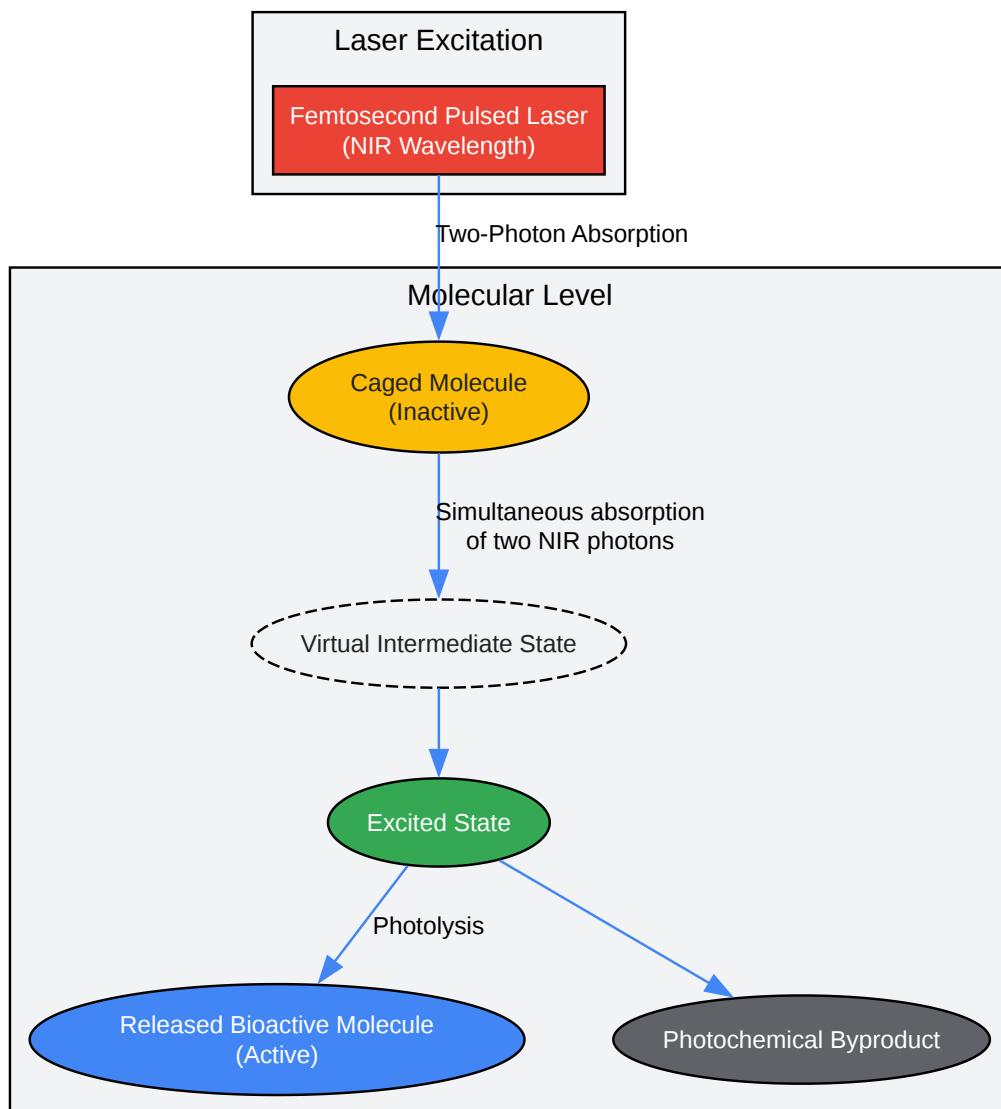
Note: The two-photon action cross-section can vary depending on the caged molecule and the experimental conditions. GM = Göppert-Mayer unit ($10^{-50} \text{ cm}^4 \text{ s photon}^{-1}$).

The data clearly illustrates the superior efficiency of DEAC450 at its optimal wavelength and highlights the promise of the NDBF scaffold, with its derivative DMA-NDBF showing even further improvement.[4][5][6] The high quantum yield of DEAC450-caged glutamate contributes significantly to its high action cross-section.[4][6]

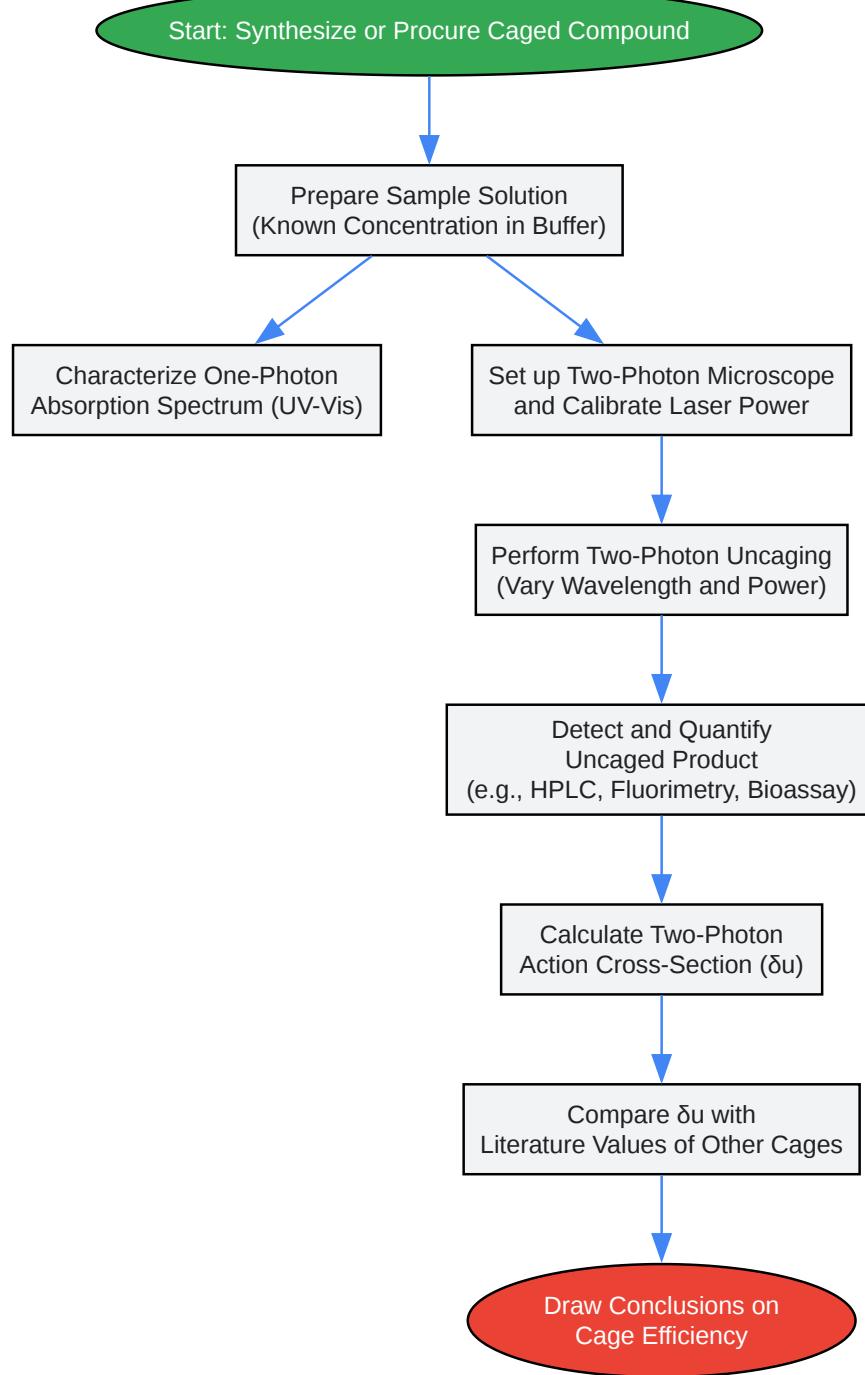
Visualizing the Pathway: Two-Photon Uncaging

The process of two-photon uncaging allows for the precise release of a bioactive molecule from its caged form. This diagram illustrates the fundamental steps involved in this process.

Two-Photon Uncaging Process



Experimental Workflow for Evaluating Two-Photon Cage Efficiency

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